

Spectroscopic Profile of Carvone Epoxide: A Technical Guide

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Compound of Interest

Compound Name: Carvone Epoxide

CAS No.: 36616-60-1

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This technical guide provides a comprehensive overview of the spectroscopic data for **carvone epoxide**, a versatile chiral building block with applications in organic synthesis and drug discovery. The information presented herein is intended to serve as a detailed reference for the characterization of this compound, featuring nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside the experimental protocols for their acquisition.

Introduction

Carvone, a naturally occurring monoterpene found in the essential oils of spearmint and caraway, possesses two reactive double bonds. Selective epoxidation of the exocyclic double bond at the isopropenyl group leads to the formation of 7,8-**carvone epoxide**, preserving the α,β -unsaturated ketone functionality crucial for various biological activities.^{[1][2]} This guide focuses on the spectroscopic characterization of (5R)-8-epoxycarvotanacetone, a key derivative of R-(-)-carvone.

Spectroscopic Data

The following sections present the key spectroscopic data for 7,8-**carvone epoxide**, organized for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. The ^1H and ^{13}C NMR data for the two diastereomers of 7,8-**carvone epoxide** are summarized below.

Table 1: ^1H NMR Spectroscopic Data for 7,8-**Carvone Epoxide** Diastereomers (400 MHz, CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment ((5R,7S)- isomer)[1]	Assignment ((5R,7R)- isomer)[1]
6.72	m	H-3		
m	H-3			
2.65	d	4.6	Ha-8	
2.61	d	4.6	Hb-8	
2.72	d	4.5	Ha-8	
2.58	d	4.5	Hb-8	
2.58	m	Ha-6		
2.51	m	Hb-6		
2.55	m	Ha-6		
2.38	m	Ha-4		
2.25	m	Hb-4		
2.17	m	Hb-6, Ha-4, Hb-4		
2.06	m	H-5	H-5	
1.77	s	H-10		
1.76	s	H-10		
1.29	s	H-9		
1.31	s	H-9		

Table 2: ^{13}C NMR Spectroscopic Data for 7,8-**Carvone Epoxide** Diastereomers (100 MHz, CDCl_3)

Chemical Shift (δ) ppm	Assignment ((5R,7S)-isomer)[1]	Assignment ((5R,7R)-isomer)[1]
198.2	C=O	
199.1	C=O	
144.2	C-2	C-2
144.1		
135.6	C-1	C-1
58.0	C-8	C-8
57.9		
52.9	C-7	C-7
52.4		
41.3	C-4	C-4
40.7		
40.4	C-6	C-6
39.9		
27.7	C-5	C-5
27.9		
18.4	C-9	C-9
19.0		
15.7	C-10	C-10

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The characteristic absorption bands for 7,8-**carvone epoxide** are presented in Table 3. The presence of the α,β -unsaturated ketone is confirmed by the strong absorption around 1667

cm^{-1} , while the disappearance of the characteristic C=C stretching of the exocyclic double bond from the starting material (carvone) indicates successful epoxidation.[1][2]

Table 3: Significant IR Absorption Bands for 7,8-**Carvone Epoxide** (Film)

Wavenumber (cm^{-1})	Functional Group Assignment[1]
2980, 2924	C-H stretch (sp^3)
1667	C=O stretch (α,β -unsaturated ketone)
1450, 1382	C-H bend
1106	C-O stretch (epoxide)
901, 834, 704	C-H bend (out-of-plane)

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) confirms the elemental composition of the molecule.

Table 4: High-Resolution Mass Spectrometry (HRMS) Data for 7,8-**Carvone Epoxide**

Ion	Calculated m/z ($\text{C}_{10}\text{H}_{14}\text{O}_2\text{Na}$)	Found m/z [1]
$[\text{M}+\text{Na}]^+$	189.0886	189.0891

Experimental Protocols

The following sections detail the methodologies for the synthesis and spectroscopic analysis of **carvone epoxide**.

Synthesis of (5R)-8-Epoxycarvotanacetone

This procedure is adapted from the regioselective epoxidation of R-(-)-carvone using meta-chloroperoxybenzoic acid (m-CPBA).[2]

- Dissolve R-(-)-carvone (500 mg) in ice-cold dichloromethane (8 mL).
- Prepare a solution of 75% m-CPBA (85 mg) in dichloromethane (4 mL).
- Add the m-CPBA solution dropwise to the carvone solution over 10 minutes while maintaining the temperature at 0 °C in an ice bath.
- Stir the reaction mixture at 0 °C for 16 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction and perform an appropriate work-up to isolate the crude product.
- Purify the crude product by column chromatography to obtain the desired **carvone epoxide**.

NMR Spectroscopy

^1H and ^{13}C NMR spectra were recorded on a Bruker Advance 400 MHz spectrometer.[1]

- Dissolve a sample of the purified **carvone epoxide** in deuterated chloroform (CDCl_3).
- Acquire the ^1H NMR spectrum at 400 MHz and the ^{13}C NMR spectrum at 100 MHz.
- Reference the chemical shifts to the residual solvent peak of CDCl_3 ($\delta = 7.26$ ppm for ^1H and $\delta = 77.0$ ppm for ^{13}C).[1]

IR Spectroscopy

IR spectra were recorded on a spectrometer using a thin film of the sample.[1]

- Place a drop of the neat liquid sample between two potassium bromide (KBr) plates to create a thin film.
- Acquire the spectrum over the range of 4000-400 cm^{-1} .

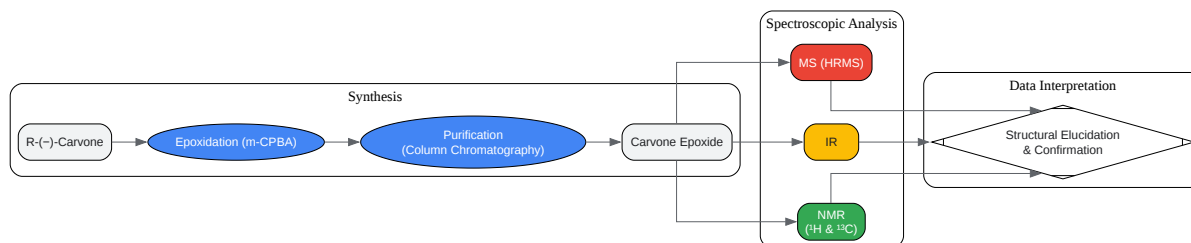
Mass Spectrometry

High-resolution mass spectra were obtained using an electron ionization (EI) source.[1]

- Introduce a solution of the sample into the mass spectrometer.
- Acquire the mass spectrum in the positive ion mode to observe the $[M+Na]^+$ adduct.

Workflow and Data Analysis

The overall process of obtaining and analyzing the spectroscopic data for **carvone epoxide** is illustrated in the following workflow diagram.



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Caption: Workflow for the synthesis and spectroscopic analysis of **carvone epoxide**.

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References

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- [2. Synthesis of Carvone Derivatives and In Silico and In Vitro Screening of Anti-Inflammatory Activity in Murine Macrophages - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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